

Technical Support Center: 6-Fluoro-4-nitro-1H-indole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Fluoro-4-nitro-1H-indole

CAS No.: 1000340-83-9

Cat. No.: B1343721

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This technical support guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **6-Fluoro-4-nitro-1H-indole**. The following frequently asked questions (FAQs) and troubleshooting guides are based on available safety data for this compound and structurally related molecules.

Frequently Asked Questions (FAQs)

Q1: What is **6-Fluoro-4-nitro-1H-indole** and what are its primary hazards?

6-Fluoro-4-nitro-1H-indole is a heterocyclic aromatic compound. Based on information from suppliers and data for analogous compounds, it is a dark brown powder.^[1] The primary hazards associated with this chemical include:

- Harmful if swallowed: Ingestion may cause adverse health effects.
- Causes eye irritation: Direct contact with the eyes can lead to irritation.
- Potential for skin irritation and respiratory irritation: Similar to other nitroaromatic compounds, it may cause irritation upon skin contact or inhalation.

- Suspected of causing genetic defects and cancer: This is a potential hazard associated with some nitroindole compounds, and it is advisable to handle **6-Fluoro-4-nitro-1H-indole** with this possibility in mind.

Q2: What are the recommended storage conditions for **6-Fluoro-4-nitro-1H-indole**?

To ensure the stability and integrity of **6-Fluoro-4-nitro-1H-indole**, it should be stored under the following conditions:

- Temperature: Store at room temperature. Some suppliers of related nitroindoles recommend refrigeration (2°C - 8°C) for long-term storage to minimize potential degradation.
- Atmosphere: Store in a dry, well-ventilated place. For long-term storage, consider an inert atmosphere (e.g., argon or nitrogen) to prevent potential oxidation.
- Light: Protect from light. Store in a light-resistant container.
- Container: Keep the container tightly sealed to prevent moisture absorption and contamination.

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

Appropriate personal protective equipment is crucial to ensure safety when working with **6-Fluoro-4-nitro-1H-indole**. The recommended PPE includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat and, if handling large quantities, consider additional protective clothing.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If dust is generated and a fume hood is not available, a NIOSH-approved respirator with a particulate filter is recommended.

Q4: How should I handle spills of **6-Fluoro-4-nitro-1H-indole**?

In the event of a spill, follow these procedures:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the powder from becoming airborne. Moisten the spilled material with a suitable inert solvent if necessary.
- Clean-up: Carefully sweep or scoop up the spilled material into a designated, labeled waste container. Avoid generating dust.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Dispose: Dispose of the waste according to local, state, and federal regulations.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Compound has changed color or appears clumpy.	<ul style="list-style-type: none">- Degradation: Exposure to light, heat, or moisture.- Hygroscopic nature: Absorption of moisture from the air.	<ul style="list-style-type: none">- Ensure the compound has been stored in a tightly sealed, light-resistant container in a dry environment.- If degradation is suspected, it is recommended to use a fresh batch of the compound for critical experiments.- To remove moisture, the compound could be dried under vacuum, but this should be done with caution, considering its thermal stability.
Inconsistent experimental results.	<ul style="list-style-type: none">- Compound degradation: The compound may have degraded due to improper storage or handling.- Incomplete dissolution: The compound may not be fully dissolved in the chosen solvent.	<ul style="list-style-type: none">- Verify the storage conditions and age of the compound.- Prepare fresh solutions for each experiment.- Confirm the solubility of the compound in the chosen solvent and use sonication or gentle heating if necessary to ensure complete dissolution. Always check for signs of degradation after heating.

Difficulty dissolving the compound.

- Incorrect solvent choice: 6-Fluoro-4-nitro-1H-indole, like many nitroaromatic compounds, may have limited solubility in certain solvents. - Low temperature: Solubility often decreases at lower temperatures.

- Consult the available solubility data (see table below) and consider using a more suitable solvent. Common solvents for similar compounds include DMSO and DMF. - Try gentle warming or sonication to aid dissolution. - If using a solvent for the first time, perform a small-scale solubility test.

Quantitative Data Summary

While specific quantitative data for **6-Fluoro-4-nitro-1H-indole** is limited, the following table provides key physical and chemical properties. Data for solubility and stability are inferred from structurally similar compounds and should be used as a guideline.

Property	Value	Source/Inference
Molecular Formula	C ₈ H ₅ FN ₂ O ₂	Supplier Data
Molecular Weight	180.14 g/mol	Supplier Data
Appearance	Dark brown powder	[1]
Storage Temperature	Room Temperature	[1]
Solubility in Water	Likely low to insoluble	Inferred from nitroindole and fluoro-nitro aromatic compounds.
Solubility in Organic Solvents	Likely soluble in DMSO, DMF; sparingly soluble in methanol, ethanol.	Inferred from related compounds.
Stability	Stable under recommended storage conditions. May be sensitive to light, high temperatures, and strong oxidizing agents.	Inferred from general stability of nitroindole compounds.

Experimental Protocols

Detailed experimental protocols should be designed based on the specific requirements of your research. However, the following general guidelines should be followed when working with **6-Fluoro-4-nitro-1H-indole**:

Preparation of a Stock Solution (Example)

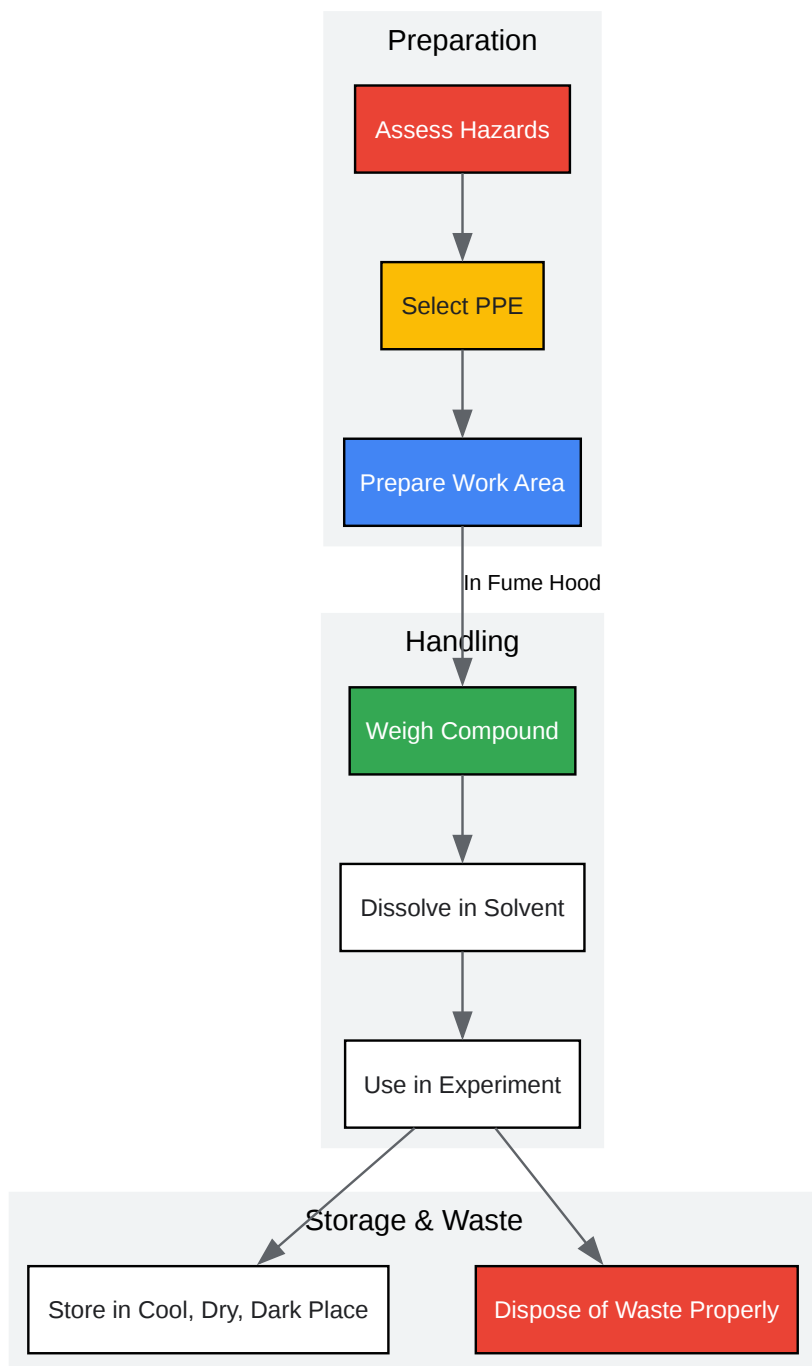
- Work in a fume hood: All handling of the solid compound and preparation of solutions should be performed in a certified chemical fume hood.
- Weighing: Accurately weigh the desired amount of **6-Fluoro-4-nitro-1H-indole** in a clean, dry vial.
- Solvent Addition: Add the appropriate solvent (e.g., DMSO) to the vial in small portions.

- **Dissolution:** Vortex or sonicate the mixture until the solid is completely dissolved. Gentle heating may be applied if necessary, but monitor for any color change that might indicate degradation.
- **Storage:** Store the stock solution in a tightly sealed, light-resistant container at an appropriate temperature (e.g., -20°C for long-term storage).

Visualizations

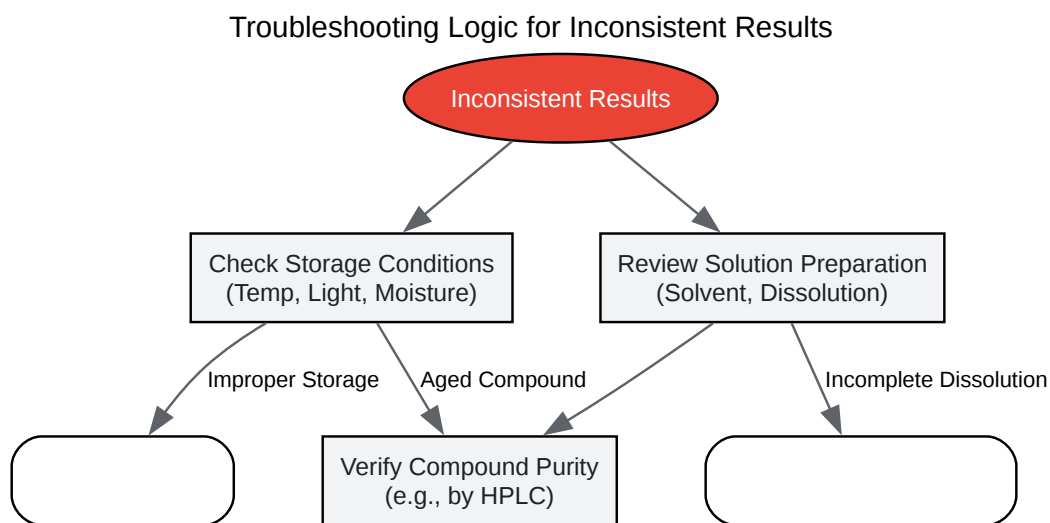
The following diagrams illustrate key logical relationships and workflows for the safe handling of **6-Fluoro-4-nitro-1H-indole**.

Workflow for Safe Handling of 6-Fluoro-4-nitro-1H-indole



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Caption: A logical workflow for the safe handling of **6-Fluoro-4-nitro-1H-indole**.



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Caption: A troubleshooting decision tree for inconsistent experimental results.

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References

- 1. [6-Fluoro-4-nitro-1H-indole 97% | CAS: 1000340-83-9 | AChemBlock \[achemblock.com\]](#)
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